

# Synthesis of Sodium Amide from Sodium and Liquid Ammonia: A Technical Guide

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## Compound of Interest

Compound Name: Sodium amide

Cat. No.: B107406

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## Introduction

**Sodium amide** ( $\text{NaNH}_2$ ), commonly known as sodamide, is a highly reactive inorganic compound widely utilized in organic synthesis as a strong base.[1][2] Its utility is particularly pronounced in deprotonation and elimination reactions, such as the synthesis of alkynes from dihaloalkanes.[3] Commercially available samples are often gray due to trace amounts of metallic iron from the manufacturing process, whereas the pure compound is a white, crystalline solid.[1][2] The synthesis of **sodium amide** is primarily achieved through the reaction of sodium metal with ammonia, which can be performed using either liquid or gaseous ammonia. This guide provides an in-depth overview of the synthesis methodologies, critical reaction parameters, and essential safety protocols for handling this hazardous but valuable reagent.

## Core Synthesis Methodologies

The production of **sodium amide** from sodium and ammonia can be broadly categorized into two primary methods: the reaction in liquid ammonia at low temperatures and the reaction with gaseous ammonia at high temperatures.

### Method 1: Synthesis in Liquid Ammonia (Catalytic)

This is the most common laboratory-scale method, valued for its high efficiency and milder conditions.[2][4] The reaction is typically conducted at the boiling point of ammonia ( $-33\text{ }^{\circ}\text{C}$ ) and is facilitated by a catalyst, most commonly iron(III) nitrate.[2][4]

Overall Reaction:  $2 \text{Na} + 2 \text{NH}_3 \xrightarrow{-(\text{Fe}(\text{NO}_3)_3 \text{ catalyst})} 2 \text{NaNH}_2 + \text{H}_2$ <sup>[5]</sup>

#### Experimental Protocol:

- **Apparatus Setup:** Assemble a three-necked flask equipped with a mechanical stirrer, a dry ice condenser to maintain the liquid ammonia, and a gas inlet for ammonia. Ensure the entire system is thoroughly dried and purged with an inert gas like argon or nitrogen.
- **Ammonia Condensation:** Cool the flask using a dry ice/acetone bath. Condense anhydrous ammonia gas into the flask to the desired volume (e.g., 500 mL).<sup>[6]</sup>
- **Catalyst Introduction:** Add a small, catalytic amount of powdered iron(III) nitrate hexahydrate (e.g., 0.3 g) to the stirring liquid ammonia.<sup>[1][6]</sup>
- **Sodium Addition:** Introduce clean sodium metal, cut into small pieces, into the solution. Initially, a deep blue color will form due to the presence of solvated electrons as the sodium dissolves.<sup>[5][6]</sup>
- **Reaction Progression:** Continue adding sodium in portions as the blue color dissipates, indicating the formation of **sodium amide**. The solution will eventually turn into a gray suspension.<sup>[1][6]</sup>
- **Completion and Isolation:** Once all the sodium is added and the blue color no longer persists, the reaction is complete. The resulting **sodium amide** can be used in situ as a suspension in liquid ammonia, or the ammonia can be carefully evaporated under a stream of inert gas to yield the solid product.
- **Caution:** Solid **sodium amide** isolated by evaporating ammonia should not be stored for extended periods, as it can form explosive compounds.<sup>[1][6]</sup>

#### Experimental Workflow: Liquid Ammonia Synthesis

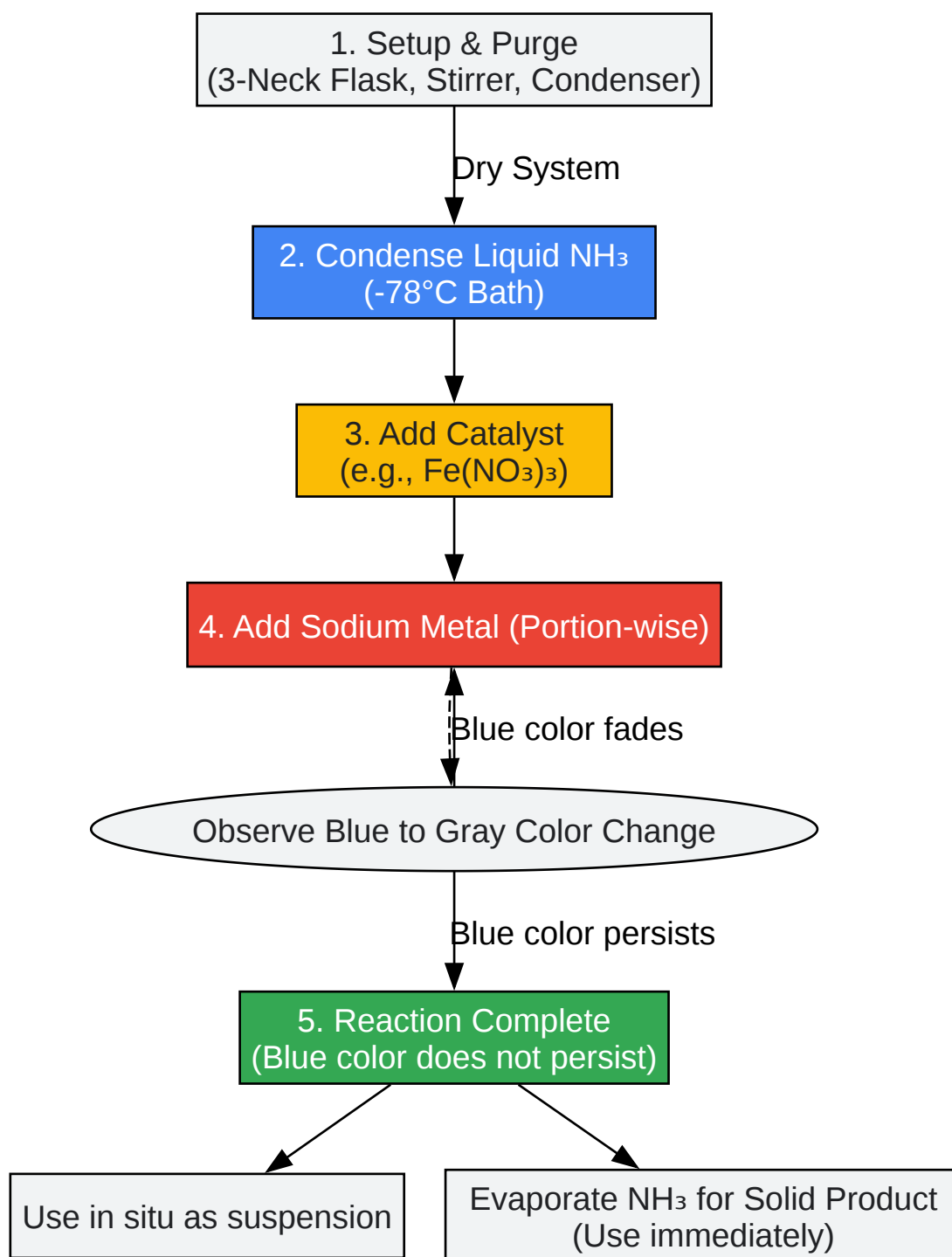


Diagram 1: Workflow for Sodium Amide Synthesis in Liquid Ammonia

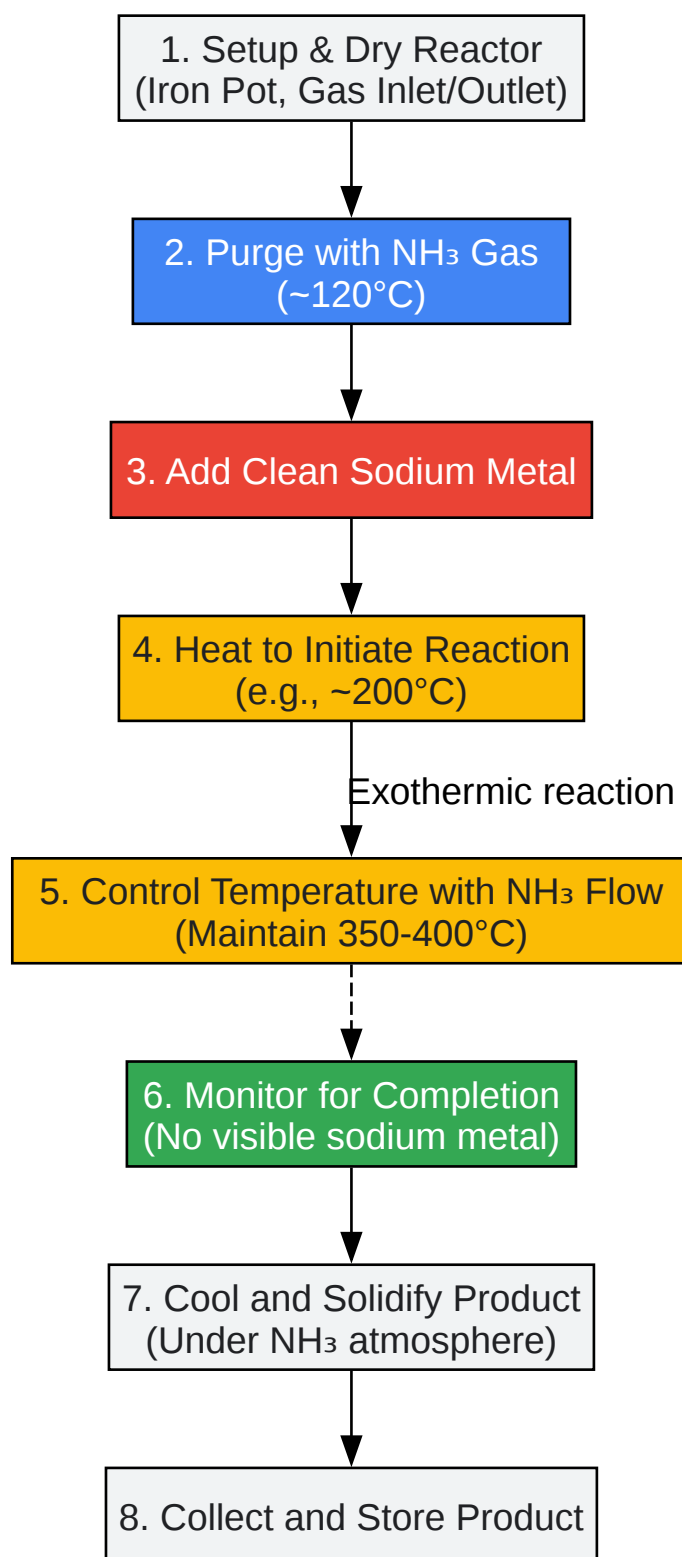


Diagram 2: Workflow for Sodium Amide Synthesis with Gaseous Ammonia

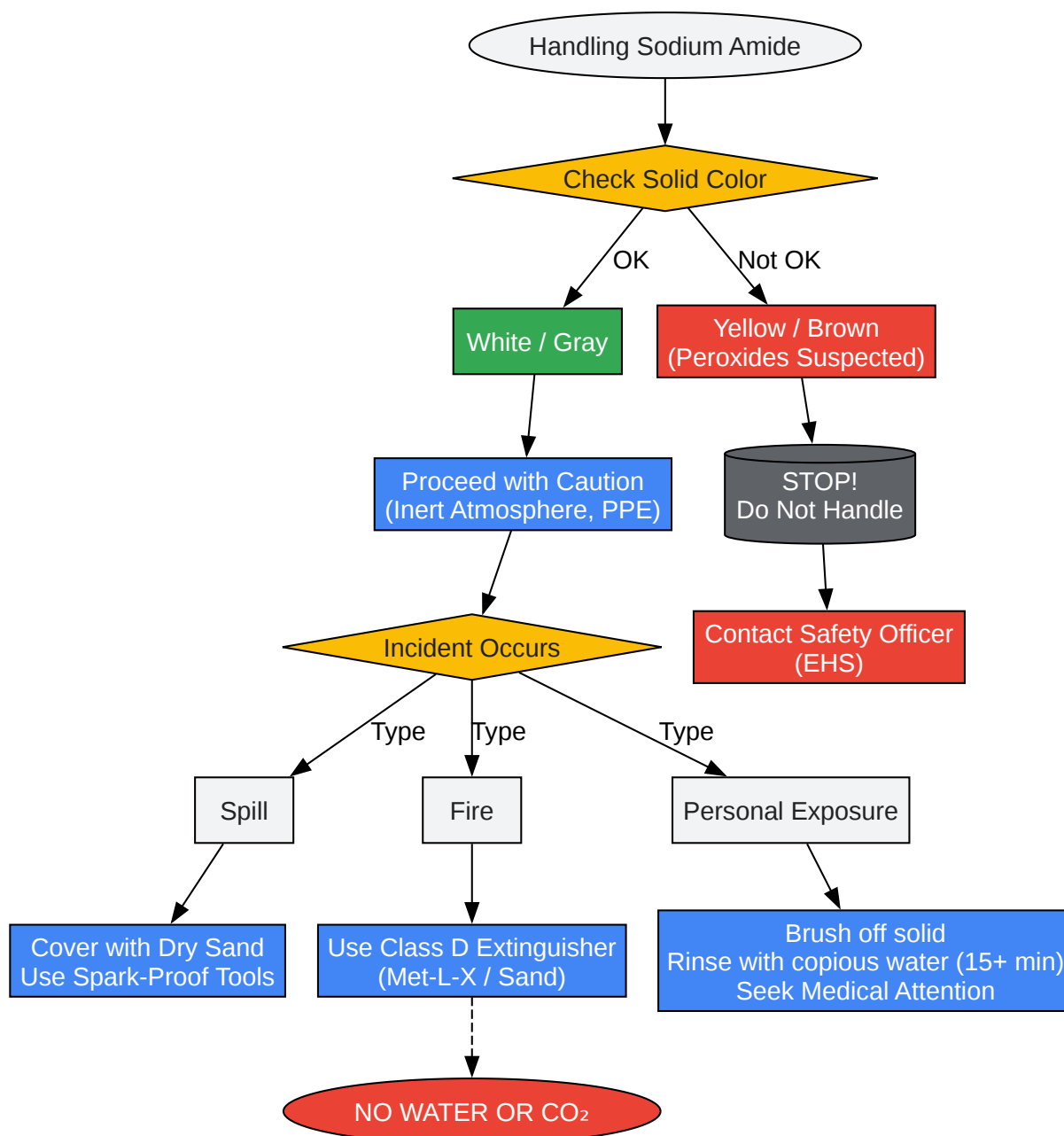


Diagram 3: Safety and Emergency Decision Flow for Sodium Amide

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